

# improving tebipenem pivoxil chemical stability solid state

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## Compound Focus: Tebipenem Pivoxil

CAS No.: 161715-24-8

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## How to Monitor Stability and Degradation

Effective stability testing requires methods to stress the sample and accurately measure the active ingredient and its degradation products.

Stress Condition	Details	Primary Degradation Pathway
Increased Humidity	Solid-state degradation at elevated relative humidity [1].	Autocatalytic reaction (kinetic model of autocatalysis) [1].
Hydrolysis	Degradation in aqueous solutions [2].	Cleavage of the $\beta$ -lactam bond [1].
Oxidation	Use of oxidizing agents (e.g., in phosphate buffer ~pH 6.0) [2].	Information not specified in search results.
Thermal Degradation	Studies in dry air [1] and at specific temperatures (thermolysis) [2].	First-order reaction (in dry air) [1].
Photolysis	Exposure to light in the solid state [2].	Information not specified in search results.

**First-Derivative Spectrophotometry Protocol:** This method quantifies **tebipenem pivoxil** and its active metabolite, tebipenem, in the presence of degradation products [2].

- **Instrument:** A UV/Vis spectrophotometer capable of recording first-derivative spectra.
- **Wavelengths:** Use  $\lambda = 341 \text{ nm}$  for **tebipenem pivoxil** and  $\lambda = 320 \text{ nm}$  for tebipenem [2].
- **Sample Preparation:** Prepare samples in solution within the concentration ranges of **10.70–160.0  $\mu\text{g mL}^{-1}$**  for **tebipenem pivoxil** and **16.70–220.0  $\mu\text{g mL}^{-1}$**  for tebipenem [2].
- **Validation:** The method is linear, precise, and accurate for stability studies [2].

**HPLC-MS/MS Protocol:** This method provides a more detailed analysis, confirming degradation pathways [1].

- **Instrumentation:** Use an HPLC system coupled with a diode-array detector (DAD) and an electrospray ionization tandem mass spectrometer (Q-TOF-MS/MS) [1].
- **Application:** This setup helps identify specific degradation products, such as those resulting from the cleavage of the  $\beta$ -lactam bond [1].

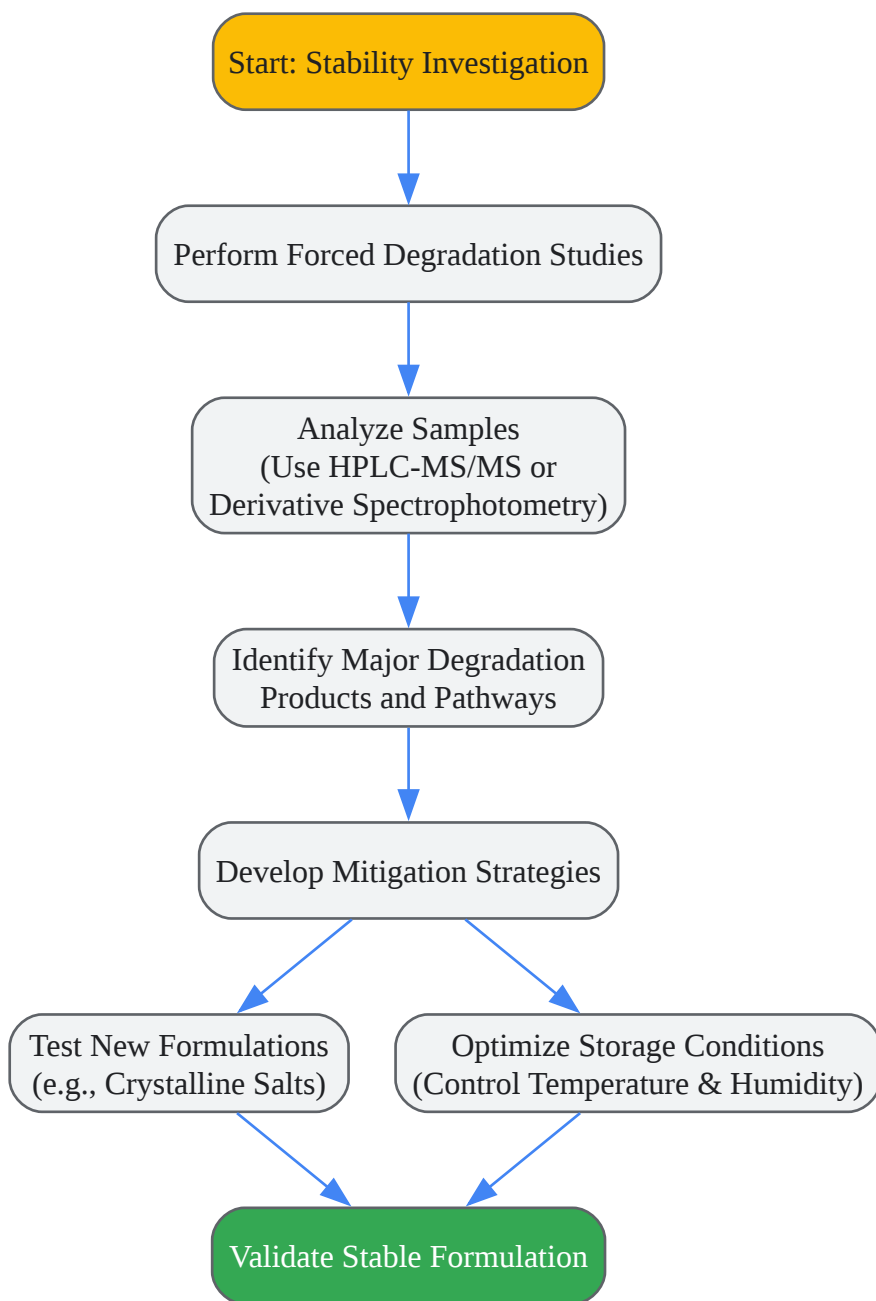
## Strategies to Improve Solid-State Stability

The following approaches, based on experimental data, can enhance the stability of **tebipenem pivoxil**.

Strategy	Key Findings	Proposed Mechanism
<b>Develop Crystalline Salts</b>	New crystalline salt forms show potential for improved stability [3].	Altered crystal packing and internal energy reduce degradation susceptibility.
<b>Control Environmental Humidity</b>	Degradation follows autocatalytic kinetics at high humidity [1].	Minimizing water absorption prevents autocatalytic breakdown.

## A Workflow for Stability Investigation

This diagram outlines a systematic approach to investigating and improving the solid-state stability of **tebipenem pivoxil**:



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## Frequently Asked Questions

**What is the main chemical degradation pathway for tebipenem in the solid state?** The primary pathway is the **cleavage of the  $\beta$ -lactam bond**, a common vulnerability in this class of antibiotics. This has been confirmed in solid-state studies using FT-IR, Raman spectroscopy, and HPLC-Q-TOF-MS/MS [1].

**How does humidity affect the degradation kinetics of tebipenem?** The degradation mechanism changes with humidity. In **dry air**, degradation typically follows a first-order reaction. At **elevated relative humidity**, the process shifts to follow a kinetic model of **autocatalysis**, meaning the degradation products accelerate the further breakdown of the drug [1].

**Are there any patented forms of tebipenem pivoxil with improved stability?** Yes, several novel crystalline salt forms have been patented for this purpose. These include ethanesulfonic acid, ketoglutaric acid, maleate, methanesulfonic acid, hydrobromide, and edisylate salt forms. These forms are designed to enhance stability and are intended for use in pharmaceutical compositions [3].

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## References

1. Solid-state stability studies of crystal form of tebipenem [pubmed.ncbi.nlm.nih.gov]
2. Tebipenem pivoxyl. Derivative spectroscopy study of ... [pubmed.ncbi.nlm.nih.gov]
3. CRYSTALLINE FORMS OF TEBIPENEM PIVOXIL, ... [patents.google.com]

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